

Essential Safety and Logistical Information for Handling Disodium 2-hydroxypentanedioate

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Compound of Interest

Compound Name: Disodium 2-hydroxypentanedioate

Cat. No.: B025347

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For researchers, scientists, and drug development professionals, the safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Disodium 2-hydroxypentanedioate**, including operational and disposal plans.

Disodium 2-hydroxypentanedioate, also known as 2-Hydroxyglutaric acid disodium salt, is not classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122).^[1] However, it is crucial to adhere to good industrial hygiene and safety practices.^[1] Some suppliers may classify related compounds as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation. Therefore, exercising caution and using appropriate personal protective equipment is always recommended.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Disodium 2-hydroxypentanedioate**.

PPE Category	Item	Specification/Standard	Rationale
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 / EN 166	To protect eyes from potential splashes or dust particles.[1][2]
Skin and Body Protection	Laboratory Coat and Protective Clothing	Standard	To prevent skin contact and protect personal clothing.[1]
Hand Protection	Protective Gloves	Nitrile or Latex	For prolonged or repeated contact to avoid skin contact.[3]
Respiratory Protection	NIOSH/MSHA Approved Respirator	N95 or P1 Dust Mask	Not generally required, but recommended where protection from nuisance levels of dust is desired or if irritation is experienced.[1][3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized workflow minimizes risks and ensures procedural consistency.

- Preparation and Precaution:
 - Work in a well-ventilated area.[1] For procedures that may generate dust, provide appropriate exhaust ventilation.[3]
 - Ensure an eyewash station and safety shower are readily accessible.
 - Don the appropriate PPE as detailed in the table above.
- Handling the Compound:

- Avoid contact with skin and eyes.[2]
- When handling the solid form, avoid dust formation.[3]
- If creating a solution, slowly add the solid to the liquid to prevent splashing.
- Wash hands thoroughly after handling.
- In Case of Accidental Exposure or Spill:
 - Eye Contact: Flush eyes with plenty of water as a precaution.[3]
 - Skin Contact: Wash the affected area with soap and water.[1][3]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[1]
 - Ingestion: Clean the mouth with water. Never give anything by mouth to an unconscious person.[1][3]
 - Spills: For powder spills, cover with a plastic sheet or tarp to minimize spreading. Sweep up and place in a suitable, closed container for disposal.[1][3]

Disposal Plan

Proper disposal is critical to environmental safety and regulatory compliance.

- Waste Collection: Collect unused material and contaminated items (e.g., gloves, weigh paper) in a suitable, closed container labeled for disposal.[3]
- Regulatory Compliance: Observe all federal, state, and local environmental regulations for chemical disposal.[3]
- Institutional Procedures: Consult with your institution's Environmental Health & Safety (EHS) office to identify the correct hazardous waste stream and disposal protocols. While this compound is not federally regulated as hazardous, local regulations may apply.
- Aqueous Solutions: Do not pour solutions down the drain unless permitted by local regulations and your institution's EHS office.[4] For some non-hazardous organic acid salts,

neutralization and copious flushing with water may be permissible, but this must be confirmed.^[5]

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical flow for safely handling **Disodium 2-hydroxypentanedioate** in a laboratory setting.

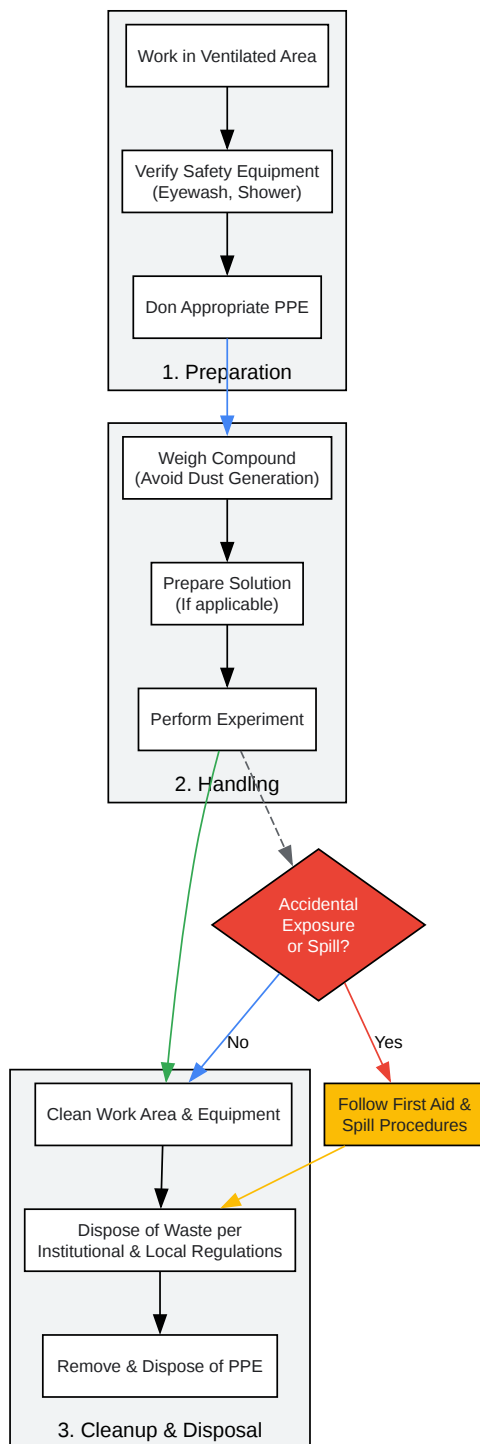


Figure 1. Safe Handling Workflow for Disodium 2-hydroxypentanedioate

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Caption: Figure 1. Safe Handling Workflow for **Disodium 2-hydroxypentanedioate**.

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